

Application Notes and Protocols: Synthesis of Metal Powders Using Calcium Hydride Reduction

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Compound of Interest

Compound Name: Calcium hydride

Cat. No.: B1178222

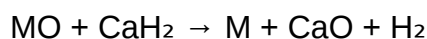
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This document provides detailed application notes and experimental protocols for the synthesis of metal powders via the **calcium hydride** (CaH₂) reduction method. This technique is a powerful tool for producing fine metal and alloy powders from their respective oxides, offering advantages in controlling particle size and purity.

Introduction

Calcium hydride reduction is a metallothermic reduction process where CaH₂ acts as a potent reducing agent to convert metal oxides into their metallic forms. The overall reaction can be generalized as:



where 'M' represents the metal and 'MO' is the corresponding metal oxide. The process is typically carried out at elevated temperatures in an inert atmosphere. The byproducts, calcium oxide (CaO) and any unreacted CaH₂, are subsequently removed through a leaching process, yielding the purified metal powder. This method is particularly useful for producing powders of reactive metals such as titanium, zirconium, and their alloys.

Key Advantages of Calcium Hydride Reduction

- **Lower Reaction Temperatures:** Compared to other reduction methods, CaH_2 reduction can often be performed at lower temperatures, which helps in controlling the particle size and preventing excessive sintering of the product.[\[1\]](#)
- **High Purity Products:** The process can yield high-purity metal powders, provided the starting materials are of high purity and the post-synthesis purification is thorough.
- **Versatility:** A wide range of metal and alloy powders can be synthesized using this method.[\[2\]](#)

Experimental Protocols

General Protocol for Calcium Hydride Reduction of a Metal Oxide

This protocol provides a general framework for the synthesis of metal powders. Specific parameters should be optimized for each metal oxide system.

Materials:

- Metal oxide powder (e.g., TiO_2 , ZrO_2 , Fe_2O_3)
- **Calcium hydride** (CaH_2) powder
- Inert gas (e.g., Argon)
- Dilute acid for leaching (e.g., hydrochloric acid, acetic acid)
- Deionized water
- Ethanol or other suitable solvent for washing

Equipment:

- Tube furnace with temperature and atmosphere control
- Reaction vessel (e.g., stainless steel, tantalum, or ceramic crucible)
- Ball mill or mortar and pestle for mixing

- Glove box or inert atmosphere chamber
- Filtration apparatus
- Drying oven

Procedure:

- Mixing of Reactants:
 - In an inert atmosphere (e.g., inside a glove box), thoroughly mix the metal oxide powder with CaH_2 powder. The molar ratio of CaH_2 to the metal oxide is a critical parameter and typically ranges from stoichiometric to a slight excess of CaH_2 to ensure complete reduction.
- Reaction:
 - Place the reactant mixture into a suitable crucible.
 - Position the crucible in the center of the tube furnace.
 - Purge the furnace tube with an inert gas (e.g., Argon) for at least 30 minutes to remove any residual air and moisture.
 - Heat the furnace to the desired reaction temperature (typically between 600°C and 1200°C) at a controlled heating rate.
 - Hold the temperature for a specific duration (ranging from a few hours to over 12 hours) to ensure the completion of the reduction reaction.
 - After the reaction is complete, cool the furnace down to room temperature under the inert gas flow.
- Purification (Leaching):
 - Transfer the reacted product (a mixture of the metal powder, CaO , and unreacted CaH_2) to a beaker.

- Slowly add a dilute acid solution (e.g., 0.5 M HCl) to the beaker to dissolve the CaO and react with the unreacted CaH_2 . This step should be performed in a well-ventilated fume hood as hydrogen gas will be evolved.
- Stir the mixture until the effervescence ceases.
- Wash the resulting metal powder several times with deionized water until the pH of the washing solution is neutral.
- Perform a final wash with ethanol or another suitable solvent to facilitate drying.
- Drying and Storage:
 - Collect the purified metal powder by filtration.
 - Dry the powder in a vacuum oven at a low temperature (e.g., 60-80°C) to prevent oxidation.
 - Store the final metal powder product in a desiccator or under an inert atmosphere.

Specific Protocol: Synthesis of Titanium-Zirconium-Niobium (Ti-Zr-Nb) Alloy Powder

This protocol is based on the successful synthesis of a Ti-18Zr-15Nb biomedical alloy.^[2]

Materials:

- Titanium dioxide (TiO_2) powder
- Zirconium dioxide (ZrO_2) powder
- Niobium pentoxide (Nb_2O_5) powder
- **Calcium hydride** (CaH_2) powder

Procedure:

- **Mixing:** Mix the oxide powders (TiO_2 , ZrO_2 , and Nb_2O_5) with CaH_2 in the desired stoichiometric ratio to obtain the Ti-18Zr-15Nb alloy. A 10-20% excess of CaH_2 is recommended.
- **Reaction:**
 - Place the mixture in a stainless steel reactor.
 - Heat the reactor to a temperature above 1200°C in an inert atmosphere.[\[2\]](#)
 - Maintain the temperature for a minimum of 12 hours to ensure the formation of a homogeneous single β -phase structure.[\[2\]](#)
- **Purification:** Follow the general leaching protocol described in section 3.1.

Data Presentation

The following tables summarize quantitative data from various studies on the synthesis of metal powders using **calcium hydride** reduction.

Table 1: Synthesis Parameters for Ti-Zr-Nb Alloy Powder[\[2\]](#)

Parameter	Value
Target Composition	Ti-18Zr-15Nb
Precursor Oxides	TiO_2 , ZrO_2 , Nb_2O_5
Reducing Agent	CaH_2
Reaction Temperature	$> 1200^\circ\text{C}$
Reaction Time	> 12 hours
Product Phase	Single β -phase

Table 2: Synthesis of Titanium Powder from TiO_2

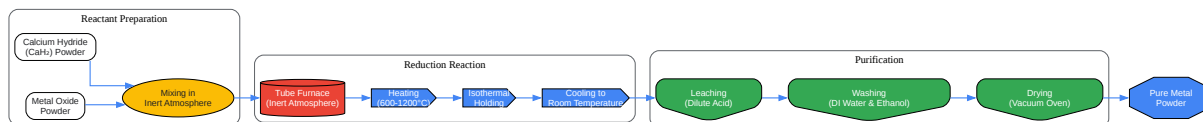
Parameter	Value	Reference
Precursor Oxide	TiO ₂	[3]
Reducing Agent	Calcium Vapor (from Ca)	[3]
Reaction Temperature	1000 °C	[3]
Reaction Time	6 hours	[3]
Purity	>99.5%	[3]
Oxygen Content	1000 ppm	[3]
Nitrogen Content	120 ppm	[3]
Particle Size	8-15 µm	[3]

Table 3: Synthesis of Zirconium Powder from ZrO₂

Parameter	Value	Reference
Precursor Oxide	ZrO ₂	[4]
Reducing Agent	Liquid Calcium	[4]
Ca/ZrO ₂ Molar Ratio	4	[4]
Reaction Temperature	1100 °C	[4]
Reaction Time	30 minutes	[4]
Minimum Oxygen Content	0.66 wt%	[4]

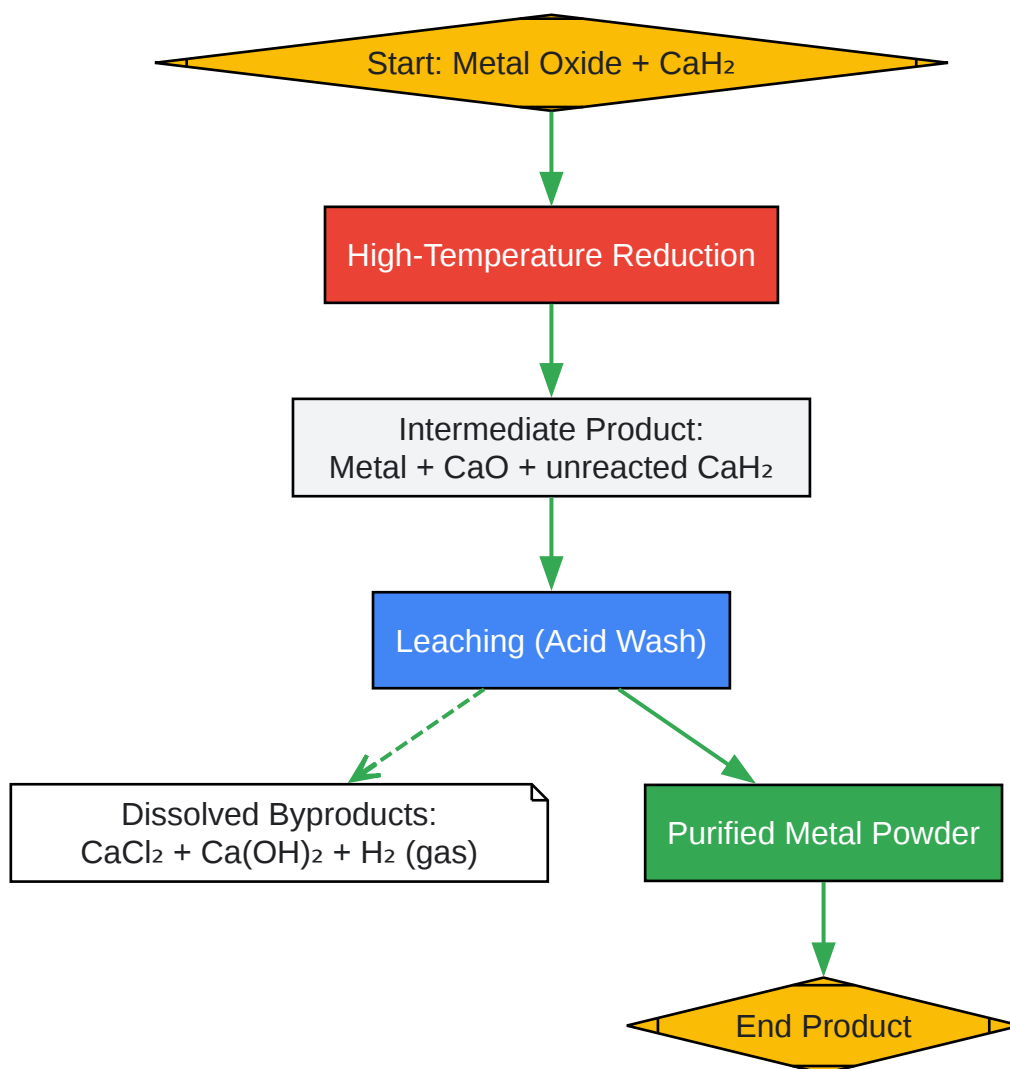
Visualizations

The following diagrams illustrate the key processes involved in the synthesis of metal powders by **calcium hydride** reduction.



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Caption: Experimental workflow for metal powder synthesis.



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Caption: Logical steps in the CaH₂ reduction process.

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